

Synthesis Protocol for 3-Amino-2-sulfopropionic Acid: An Application Note

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Compound of Interest

Compound Name: 3-Amino-2-sulfopropionic acid

Cat. No.: B613136

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Abstract

This document provides a detailed protocol for the synthesis of **3-Amino-2-sulfopropionic acid**, also known as α -sulfo- β -alanine. The presented methodology is based on the one-step synthesis procedure originally described by Wagner, Gertner, and Zilkha. This process involves the direct sulfonation of β -alanine using a sulfur trioxide-dioxane complex. This application note includes a comprehensive experimental protocol, a summary of key quantitative data, and a visual representation of the synthesis workflow to facilitate replication and application in a laboratory setting.

Introduction

3-Amino-2-sulfopropionic acid is a sulfonated amino acid analog. Its structure, featuring both an amino group and a sulfonic acid moiety in addition to the carboxylic acid, imparts unique chemical properties, including high water solubility. These characteristics make it a valuable building block in various research and development applications, including its use as a linker to enhance the hydrophilicity of molecules such as fluorescent dyes. This protocol details a convenient and direct method for its preparation from readily available starting materials.

Data Presentation

The following table summarizes the key quantitative data for the synthesis of **3-Amino-2-sulfopropanoic acid** as described in the referenced protocol.

Parameter	Value
Starting Material	β -Alanine
Sulfonating Agent	Sulfur trioxide-dioxane complex
Molar Ratio (β -Alanine : SO_3)	1 : 1.1
Solvent	1,2-Dichloroethane
Reaction Temperature	25 °C (Room Temperature)
Reaction Time	24 hours
Reported Yield	85%

Experimental Protocol

This protocol is adapted from the procedure published by Wagner, D., Gertner, D., & Zilkha, A. in Tetrahedron Letters, 1968, 9(47), 4875-4876.

Materials:

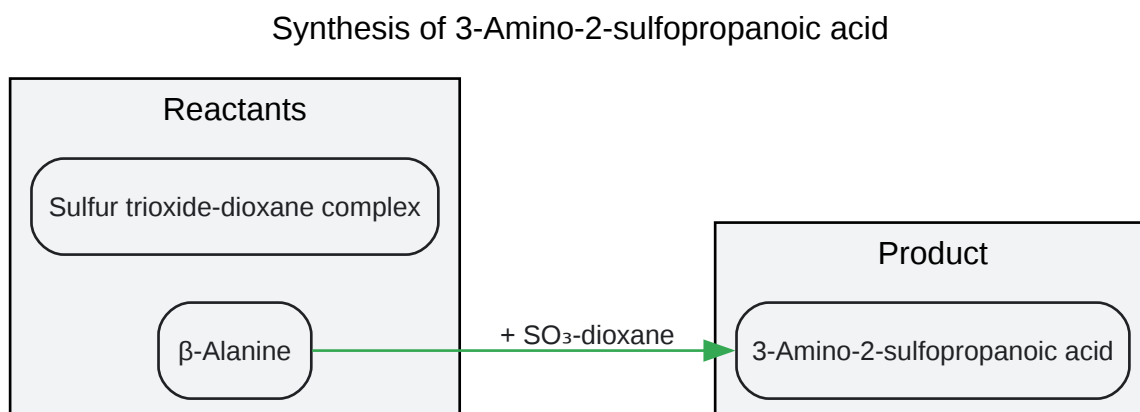
- β -Alanine
- Sulfur trioxide-dioxane complex
- 1,2-Dichloroethane (anhydrous)
- Ethanol
- Water
- Standard laboratory glassware (round-bottom flask, condenser, magnetic stirrer, etc.)
- Filtration apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a condenser, suspend β -alanine (1.0 molar equivalent) in anhydrous 1,2-dichloroethane.
- **Addition of Sulfonating Agent:** To the stirred suspension, add the sulfur trioxide-dioxane complex (1.1 molar equivalents) portion-wise at room temperature (25 °C).
- **Reaction:** Stir the resulting mixture at room temperature for 24 hours.
- **Work-up and Isolation:**
 - After 24 hours, collect the precipitated solid product by filtration.
 - Wash the collected solid with 1,2-dichloroethane to remove any unreacted starting materials and byproducts.
- **Purification:**
 - Recrystallize the crude product from a mixture of ethanol and water to obtain purified **3-Amino-2-sulfopropanoic acid**.
- **Drying:** Dry the purified product under vacuum to a constant weight.

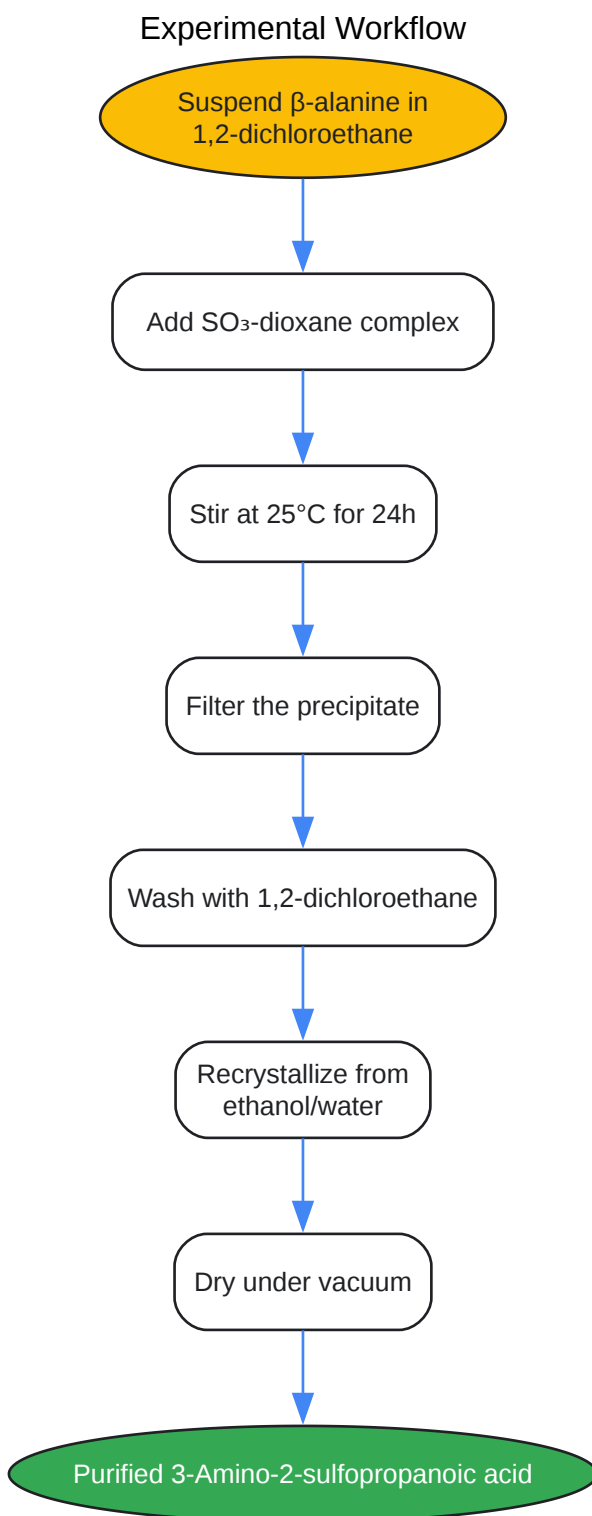
Visualizations

The following diagrams illustrate the chemical reaction and the experimental workflow for the synthesis of **3-Amino-2-sulfopropanoic acid**.



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Caption: Chemical reaction for the synthesis of **3-Amino-2-sulfopropanoic acid**.



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Caption: Step-by-step workflow for the synthesis and purification.

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